

molecular formula and weight of PLPEth-d5

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Compound of Interest

Compound Name: *PLPEth-d5*

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An In-depth Technical Guide to **PLPEth-d5**

This technical guide provides a comprehensive overview of 1-Palmitoyl-2-linoleoyl-sn-glycero-3-phosphoethanol-d5 (**PLPEth-d5**), a deuterated internal standard crucial for the accurate quantification of phosphatidylethanol (PEth) in biological samples. This document is intended for researchers, scientists, and professionals in the fields of drug development and clinical diagnostics.

Core Concepts

PLPEth-d5 is the deuterium-labeled form of PLPEth, an abnormal phospholipid formed in the body exclusively in the presence of ethanol.[1][2] The enzyme phospholipase D (PLD) catalyzes the transphosphatidylation of phosphatidylcholine (PC) to form PEth.[3][4][5] Due to its direct correlation with alcohol intake, PEth has emerged as a reliable biomarker for monitoring alcohol consumption, particularly for identifying chronic and excessive drinking behaviors.[1][5] **PLPEth-d5**, with its deuterated ethanol headgroup, serves as an ideal internal standard for mass spectrometry-based assays, ensuring precise and accurate measurement of endogenous PEth levels.[3]

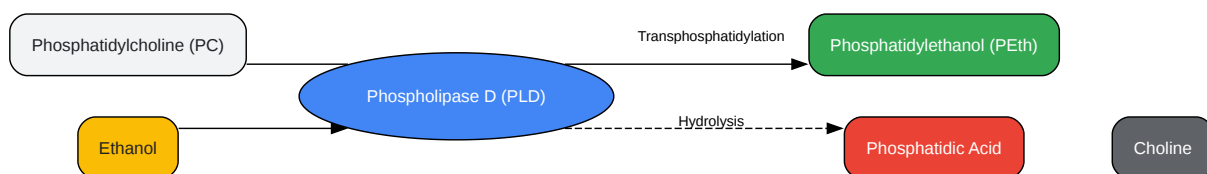
Physicochemical Properties

The molecular characteristics of **PLPEth-d5** are fundamental to its application in analytical methodologies.

Property	Value	Source
Molecular Formula	C39H71D5NO8P	[3]
Alternate Formula	C39H76NO8P	[6]
Molecular Weight	723.03 g/mol	[3][4]
Alternate Molecular Weight	723.0 g/mol	[6]
Synonyms	d5-PLPEth, HY-146951S	[3][6]
Alternate Names	1-Pamitoyl-2-linoleoyl-sn-glycero-3-phosphoethanol-d5, 16:0/18:2 PEth-d5	[4]
Purity	>95%	[3]
Isotopic Enrichment	>98%	[1]
Solubility	>1 mg/mL in chloroform, methanol	[4]
Storage	-20°C or below	[3][4]

Biochemical Formation of PEth

The formation of PEth is a specific enzymatic reaction that occurs in the presence of ethanol. This pathway is central to its utility as a biomarker for alcohol consumption.



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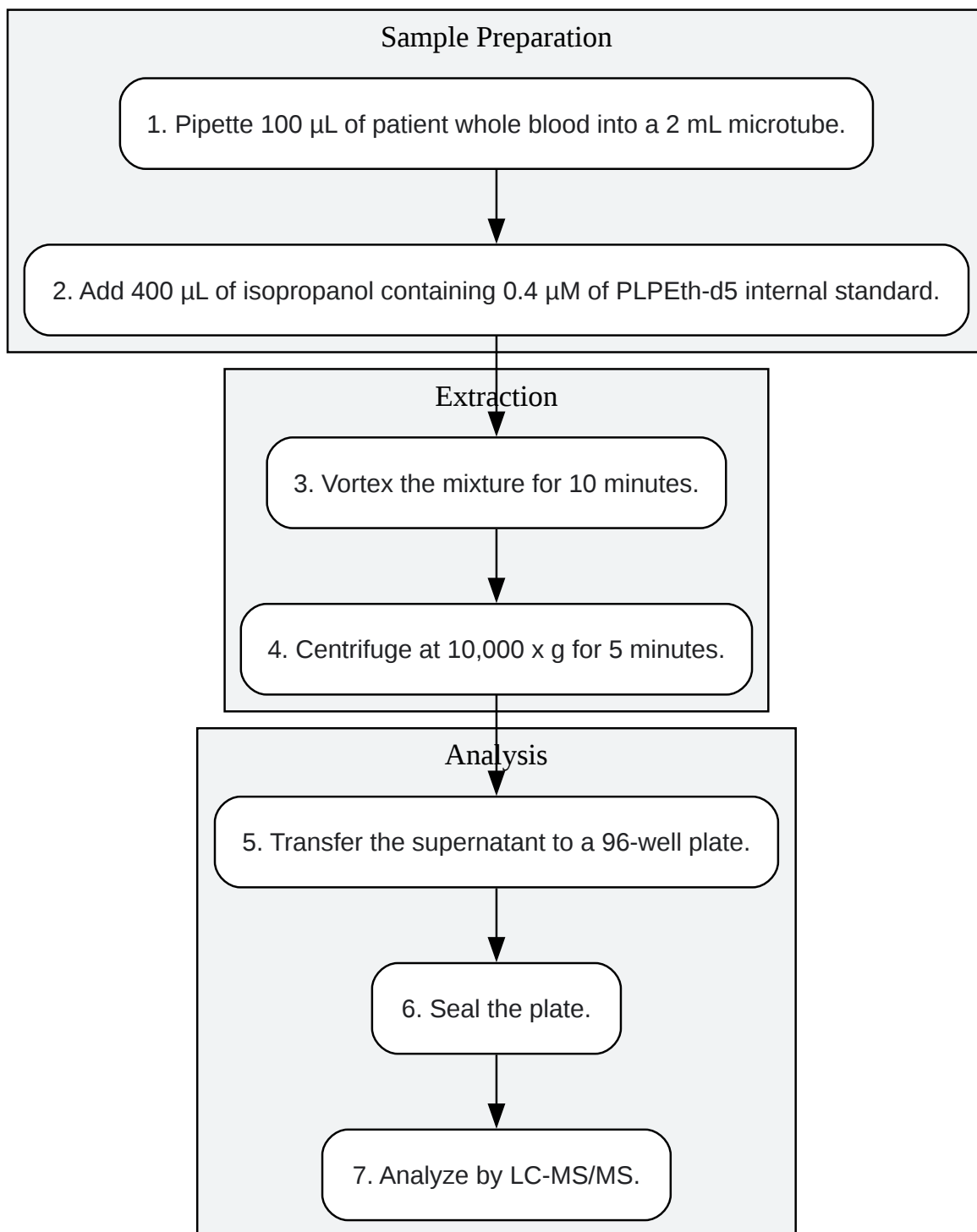
Caption: Enzymatic formation of PEth from PC by PLD in the presence of ethanol.

Experimental Protocols

PLPEth-d5 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the quantification of various PEth homologues in whole blood.[3]
[5]

Sample Preparation: Manual Extraction from Whole Blood

This protocol outlines a typical manual extraction procedure for PEth from whole blood samples for LC-MS/MS analysis.[5]



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Caption: Workflow for the manual extraction of PEth from whole blood using **PLPEth-d5**.

Detailed Steps:

- **Sample Collection:** Obtain whole blood samples from subjects.
- **Internal Standard Spiking:** To a 2 mL microtube, add 100 μ L of the whole blood sample. Subsequently, add 400 μ L of isopropanol that has been fortified with **PLPEth-d5** at a concentration of 0.4 μ M.[5]
- **Extraction:** Vigorously mix the sample for 10 minutes using a vortex or shaker to ensure thorough protein precipitation and extraction of lipids.[5]
- **Centrifugation:** Pellet the precipitated proteins by centrifuging the tubes at 10,000 x g for 5 minutes.[5]
- **Supernatant Transfer:** Carefully transfer the supernatant, which contains the extracted PEth and the **PLPEth-d5** internal standard, into a 1 mL 96-well plate for analysis.[5]
- **LC-MS/MS Analysis:** Seal the plate and place it in the autosampler of the LC-MS/MS system for quantitative analysis.[5]

Conclusion

PLPEth-d5 is an indispensable tool for the accurate and reliable quantification of phosphatidylethanol, a key biomarker for alcohol consumption. Its use as an internal standard in LC-MS/MS methods provides the necessary precision for clinical and research applications. The protocols and data presented in this guide offer a foundational understanding for professionals engaged in the analysis of alcohol biomarkers.

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